

An In-depth Technical Guide to Friulimicin D: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Friulimicin D*

Cat. No.: *B15579398*

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Introduction

Friulimicin D is a member of the friulimicin family of lipopeptide antibiotics, which are produced by the actinomycete *Actinoplanes friuliensis*.^{[1][2]} This family, which also includes friulimicins A, B, and C, demonstrates potent antimicrobial activity against a range of Gram-positive bacteria, including multidrug-resistant strains.^[2] The friulimicins are structurally related to other calcium-dependent antibiotics (CDAs) and share a common mechanism of action centered on the disruption of bacterial cell wall synthesis.^{[3][4]} This guide provides a detailed overview of the chemical structure and biological properties of **Friulimicin D**, with a focus on its mechanism of action and the experimental methodologies used in its characterization.

Chemical Structure and Physicochemical Properties

The friulimicins are complex lipopeptides consisting of a cyclic decapeptide core linked to an exocyclic asparagine residue, which is in turn acylated with a fatty acid side chain.^{[2][5]} The peptide core is notable for containing several unusual amino acids, such as methylaspartic acid, D-pipecolinic acid, and diaminobutyric acid.^[5] All members of the friulimicin family (A, B,

C, and D) possess an identical peptide macrocycle.[1] Their structural diversity arises from variations in the length and branching of the fatty acid acyl residue.[2]

While Friulimicin B is the most extensively studied compound in this family, information on **Friulimicin D** specifies its chemical and physical properties as detailed below.

Table 1: Physicochemical Properties of Friulimicin D

Property	Value	Source
Molecular Formula	C60H96N14O19	[6]
Molecular Weight	1317.49 g/mol	[6]
Appearance	Colorless compound	[7]
Solubility	High solubility in water and methanol. Soluble in DMSO and aqueous buffers.	[7][8]
Stability	Stable for ≥24 months under recommended storage conditions.	[8]
Storage Conditions	-20°C, dry, and protected from light.	[8]

Mechanism of Action

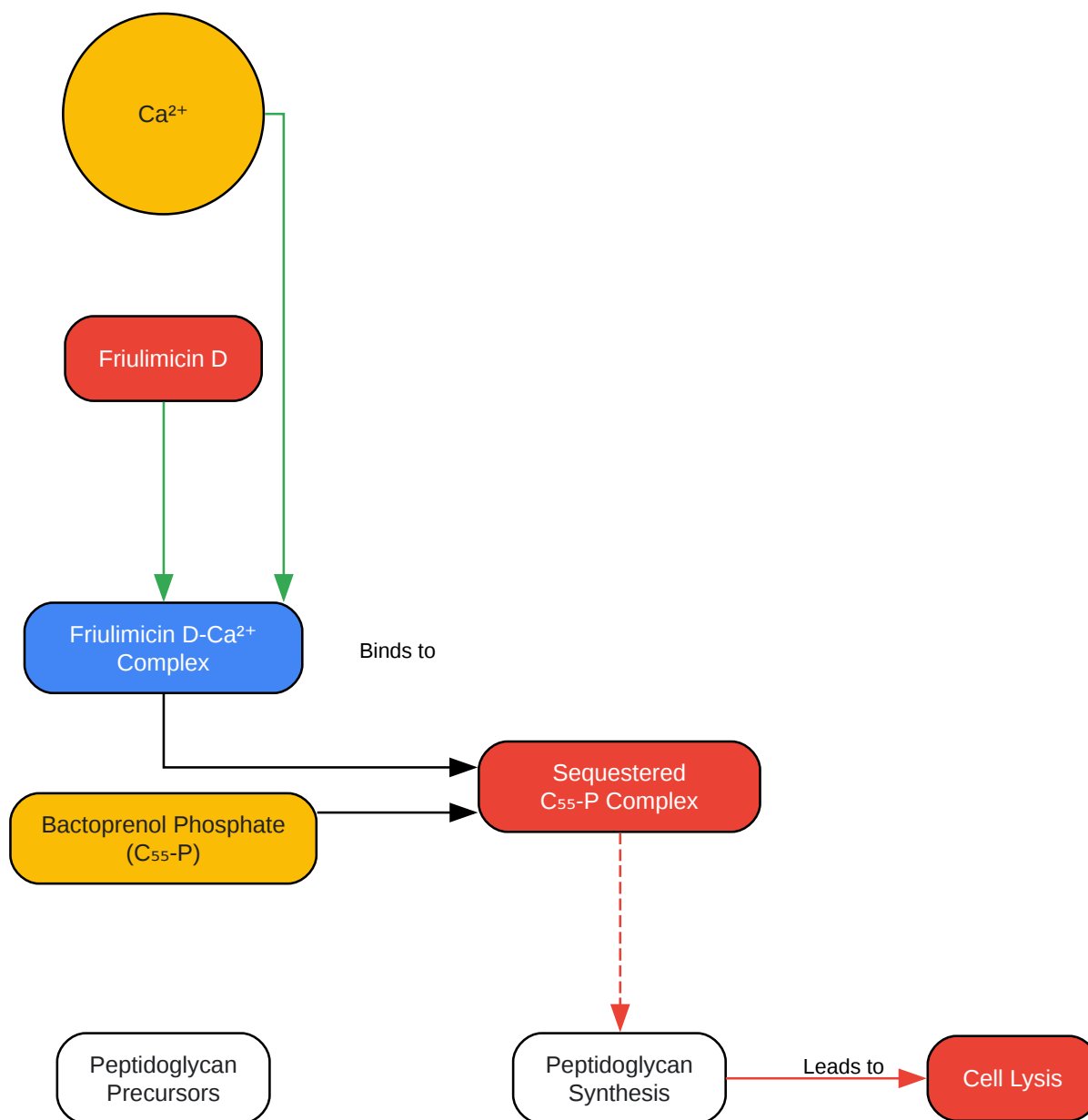
The antibacterial activity of **Friulimicin D**, like other members of its class, is dependent on the presence of calcium ions (Ca^{2+}).[4][5] The primary mechanism of action is the inhibition of peptidoglycan synthesis, a critical process for the integrity of the bacterial cell wall.[1][9] This inhibition is achieved through the formation of a complex with bactoprenol phosphate ($\text{C}_{55}\text{-P}$), an essential lipid carrier that transports peptidoglycan precursors across the bacterial cell membrane.[4][5]

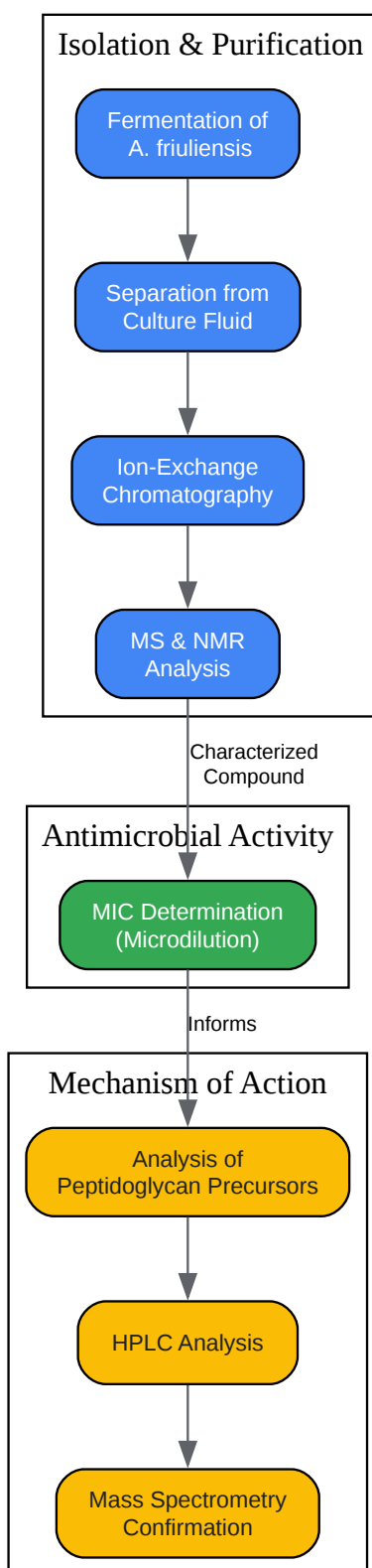
The proposed sequence of events is as follows:

- **Calcium-Dependent Conformational Change:** In the presence of Ca^{2+} , **Friulimicin D** undergoes a conformational change, which is necessary for its biological activity.[5]

- Complex Formation with Bactoprenol Phosphate: The Ca^{2+} -activated **Friulimicin D** specifically binds to $\text{C}_{55}\text{-P}$ on the bacterial cell membrane.[\[4\]](#)[\[5\]](#)
- Inhibition of Peptidoglycan Synthesis: By sequestering $\text{C}_{55}\text{-P}$, **Friulimicin D** prevents its participation in the cycle of peptidoglycan precursor transport. This leads to an accumulation of cytoplasmic cell wall precursors and ultimately halts cell wall construction.[\[5\]](#)[\[8\]](#)
- Cell Lysis: The inability to synthesize and repair the peptidoglycan layer results in a weakened cell wall, leading to cell lysis and bacterial death.[\[8\]](#)

It is noteworthy that this mechanism of targeting $\text{C}_{55}\text{-P}$ is distinct from many other classes of antibiotics, making friulimicins promising candidates for combating resistant pathogens.[\[5\]](#)





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